

Application Notes and Protocols for AAA-10 in Gene Expression Analysis

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Compound of Interest

Compound Name: AAA-10

Cat. No.: B12412625

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Introduction

AAA-10 is a representative small molecule inhibitor of ATPases Associated with diverse cellular Activities (AAA ATPases), with a primary cellular target of p97/VCP (Valosin-Containing Protein).^[1] AAA ATPases are a superfamily of enzymes critical for numerous cellular functions, including protein quality control, by utilizing the energy from ATP hydrolysis.^{[1][2]} The p97/VCP protein is an essential hexameric AAA ATPase that plays a key role in ubiquitin-dependent cellular processes such as protein degradation through the endoplasmic reticulum-associated degradation (ERAD) pathway and autophagy.^[1] Due to its central role in cellular homeostasis, p97 has emerged as a significant target for therapeutic development, particularly in oncology.
^[1]

This document provides detailed application notes and protocols for the use of **AAA-10** in studying gene expression changes. It outlines the mechanism of action, relevant signaling pathways, experimental procedures, and expected quantitative outcomes.

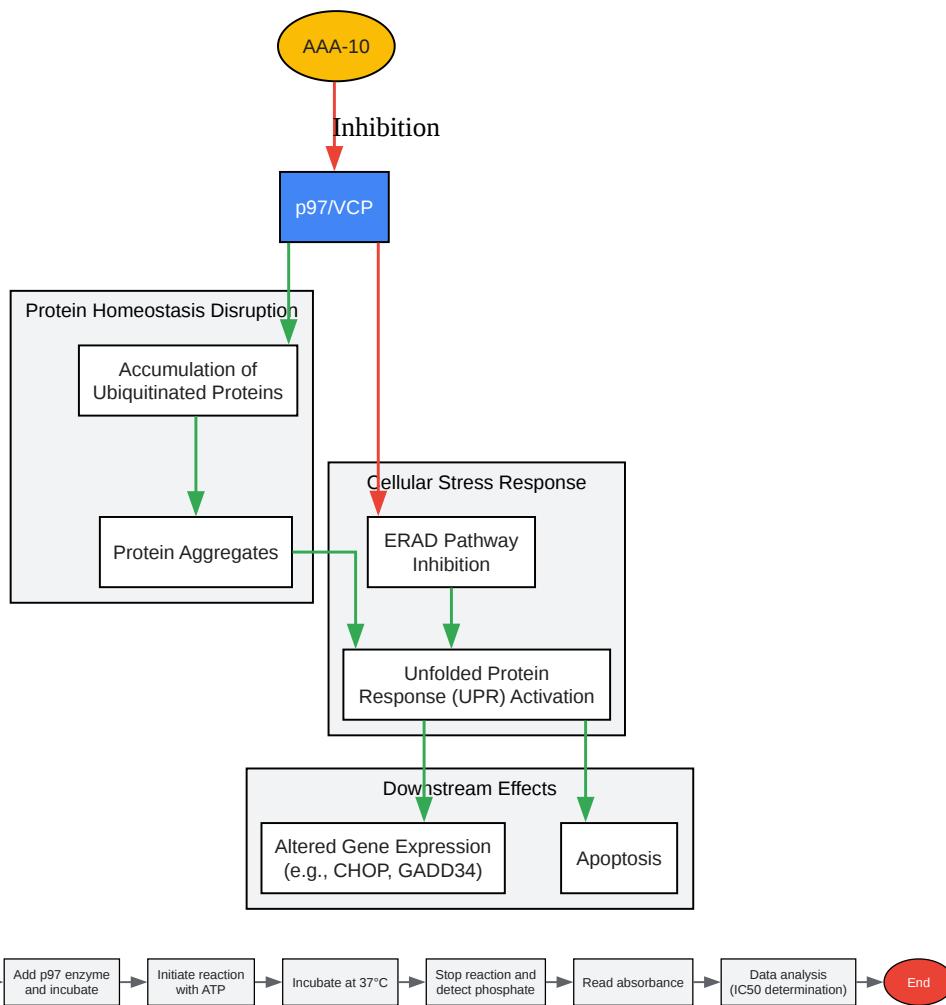
Mechanism of Action

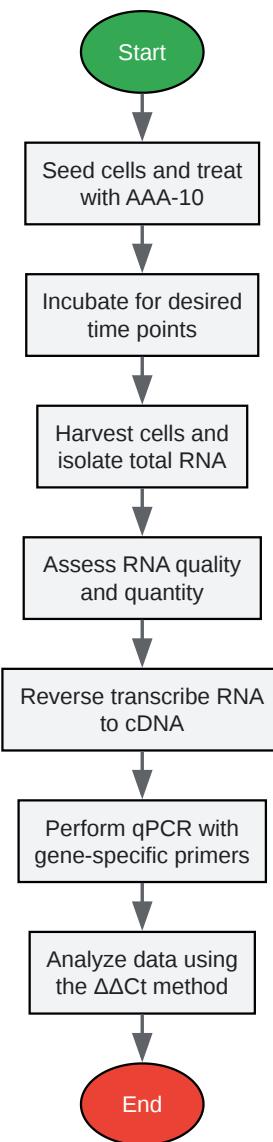
AAA-10 acts as a competitive inhibitor targeting the D2 ATPase domain of the p97 hexamer.^[1] By occupying the ATP-binding pocket, **AAA-10** prevents ATP hydrolysis, which in turn inhibits the chaperone-like activity of p97.^[1] This inhibition leads to a cellular accumulation of ubiquitinated proteins and unresolved protein aggregates, triggering significant cellular stress,

primarily the Unfolded Protein Response (UPR), and can ultimately lead to apoptosis.^[1] The cellular stress responses induced by **AAA-10** treatment lead to widespread changes in gene expression as the cell attempts to restore homeostasis.

Signaling Pathway

The inhibition of p97 by **AAA-10** perturbs protein homeostasis, leading to the activation of cellular stress response pathways that culminate in altered gene expression and potentially apoptosis.





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References

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- 2. [Structure, function and mechanisms of action of ATPases from the AAA superfamily of proteins] - PubMed [pubmed.ncbi.nlm.nih.gov]
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